

# Pentorex: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Pentorex*

Cat. No.: *B1222034*

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An In-depth Technical Guide on the Core Chemical Structure and Properties of **Pentorex** (Phenpentetermine)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Pentorex**, also known as phenpentetermine or  $\alpha,\beta$ -dimethylamphetamine, is a stimulant drug belonging to the amphetamine family. Developed in the 1960s, it has been primarily utilized as an anorectic for weight management, with additional diuretic properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and inferred pharmacological actions of **Pentorex**. Due to the limited availability of recent research, this guide synthesizes historical data with the known pharmacology of structurally related amphetamine derivatives to offer a detailed resource for scientific and drug development professionals. All quantitative data are presented in structured tables, and proposed signaling pathways and experimental workflows are visualized using diagrams.

## Chemical Structure and Identification

**Pentorex** is a substituted phenethylamine characterized by methyl groups at both the alpha and beta positions of the ethylamine side chain.

Table 1: Chemical Identification of **Pentorex**

Identifier	Value
IUPAC Name	2-methyl-3-phenylbutan-2-amine
Synonyms	Phenpentetermine, $\alpha,\beta$ -Dimethylamphetamine, Modatrop
CAS Number	434-43-5
Molecular Formula	C <sub>11</sub> H <sub>17</sub> N
Molar Mass	163.26 g/mol
SMILES	<chem>CC(C1=CC=CC=C1)C(C)(C)N</chem>
InChI	InChI=1S/C11H17N/c1-9(11(2,3)12)10-7-5-4-6-8-10/h4-9H,12H2,1-3H3

## Physicochemical Properties

The physicochemical properties of **Pentorex** are crucial for understanding its absorption, distribution, metabolism, and excretion (ADME) profile. The following table summarizes key experimental and calculated properties.

Table 2: Physicochemical Properties of **Pentorex**

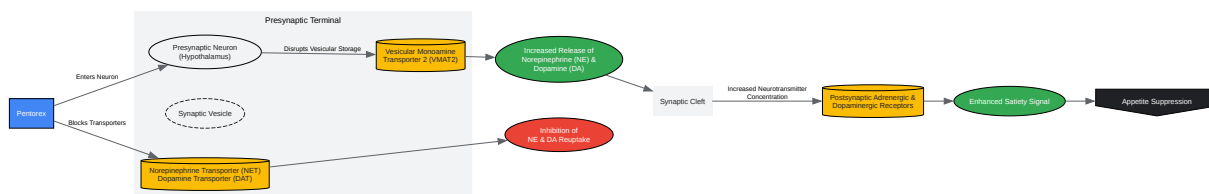
Property	Value	Source
Physical State	Not specified; likely a liquid at room temperature	Inferred
Boiling Point	109-111 °C at 20 mmHg	Experimental
Melting Point (HCl salt)	164-166 °C	Experimental
Water Solubility	logS = -3.04 (Calculated)	Cheméo[1]
logP (Octanol-Water Partition Coefficient)	2.527 (Calculated)	Cheméo[1]
pKa (Predicted)	~10.2 (Basic amine)	Inferred from similar structures

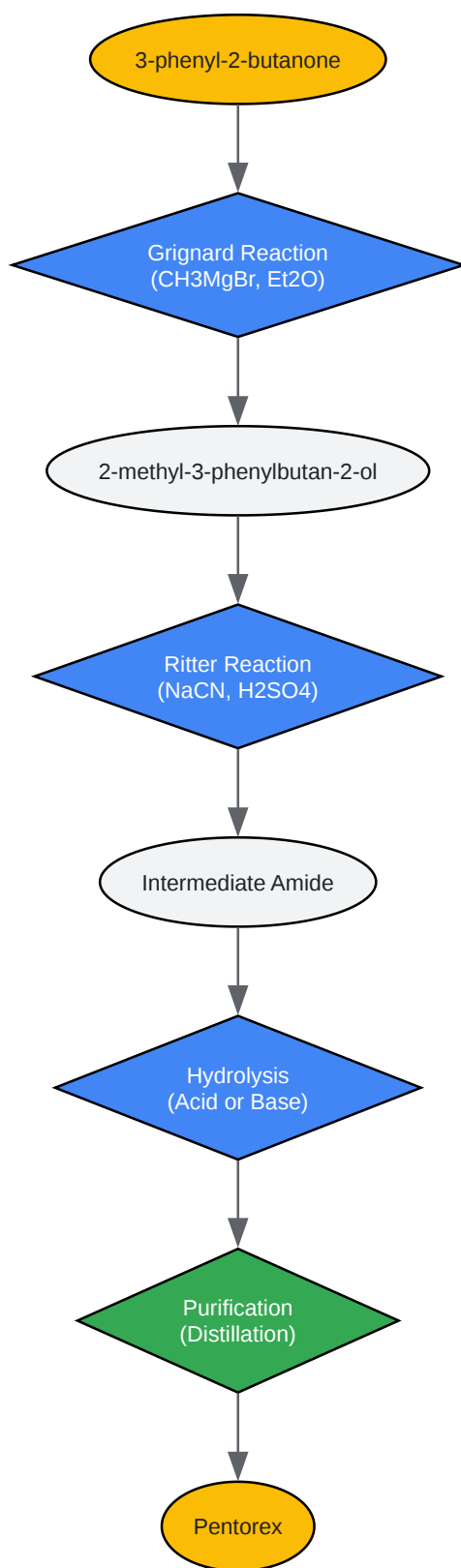
## Pharmacological Properties

The pharmacological effects of **Pentorex** are primarily attributed to its stimulant action on the central nervous system, which is characteristic of amphetamine-like compounds.

### Mechanism of Action: Anorectic Effect

As a sympathomimetic amine, **Pentorex** is believed to exert its appetite-suppressant effects by modulating the levels of catecholamine neurotransmitters in the brain, particularly in the lateral hypothalamus, which is considered the feeding center. The proposed mechanism involves the increased release and inhibition of reuptake of norepinephrine and, to a lesser extent, dopamine. This elevation in synaptic neurotransmitter concentrations is thought to enhance satiety signals and reduce appetite.





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## References

- 1. CN103992228A - Synthesis method of phentermine hydrochloride - Google Patents [patents.google.com]
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